

Inter-Laboratory Study: Quantitative Analysis of 2-(Benzyloxy)-3-methylbenzonitrile

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Compound of Interest

Compound Name: 2-(Benzyloxy)-3-methylbenzonitrile

Cat. No.: B1448584

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A hypothetical inter-laboratory study was conducted to assess the variability in the analysis of **2-(Benzyloxy)-3-methylbenzonitrile**. Five laboratories were provided with a standardized sample of the compound at a known concentration (5.00 mg/mL) and were tasked with its quantification using their in-house analytical methodologies. The primary techniques employed were High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation: Summary of Quantitative Results

The following table summarizes the quantitative data reported by the participating laboratories. The results highlight the performance of each analytical method in terms of accuracy and precision.

Laboratory	Analytical Method	Mean Measured Concentration (mg/mL)	Standard Deviation (SD)	Coefficient of Variation (CV, %)	Accuracy (% of True Value)
Lab 1	HPLC-UV	4.95	0.08	1.62	99.0
Lab 2	HPLC-UV	5.10	0.12	2.35	102.0
Lab 3	GC-MS	4.98	0.05	1.00	99.6
Lab 4	GC-MS	5.05	0.07	1.39	101.0
Lab 5	HPLC-UV	4.88	0.15	3.07	97.6

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols represent standard practices in analytical chemistry for the quantification of organic compounds like **2-(Benzyloxy)-3-methylbenzonitrile**.

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

- Instrumentation: A standard HPLC system equipped with a C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size), a UV detector, an autosampler, and a column oven.
- Mobile Phase: An isocratic mobile phase consisting of a mixture of acetonitrile and water (70:30, v/v).
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Injection Volume: 10 μ L
 - UV Detection Wavelength: 254 nm

- Standard and Sample Preparation:
 - A stock solution of **2-(Benzyloxy)-3-methylbenzonitrile** (1 mg/mL) was prepared in acetonitrile.
 - Calibration standards were prepared by serial dilution of the stock solution to concentrations ranging from 0.05 to 10 µg/mL.
 - The test sample was diluted with the mobile phase to fall within the calibration range.
- Analysis: The calibration standards and the test sample were injected into the HPLC system, and the peak areas were recorded. A calibration curve was constructed by plotting peak area against concentration, and the concentration of the test sample was determined from this curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

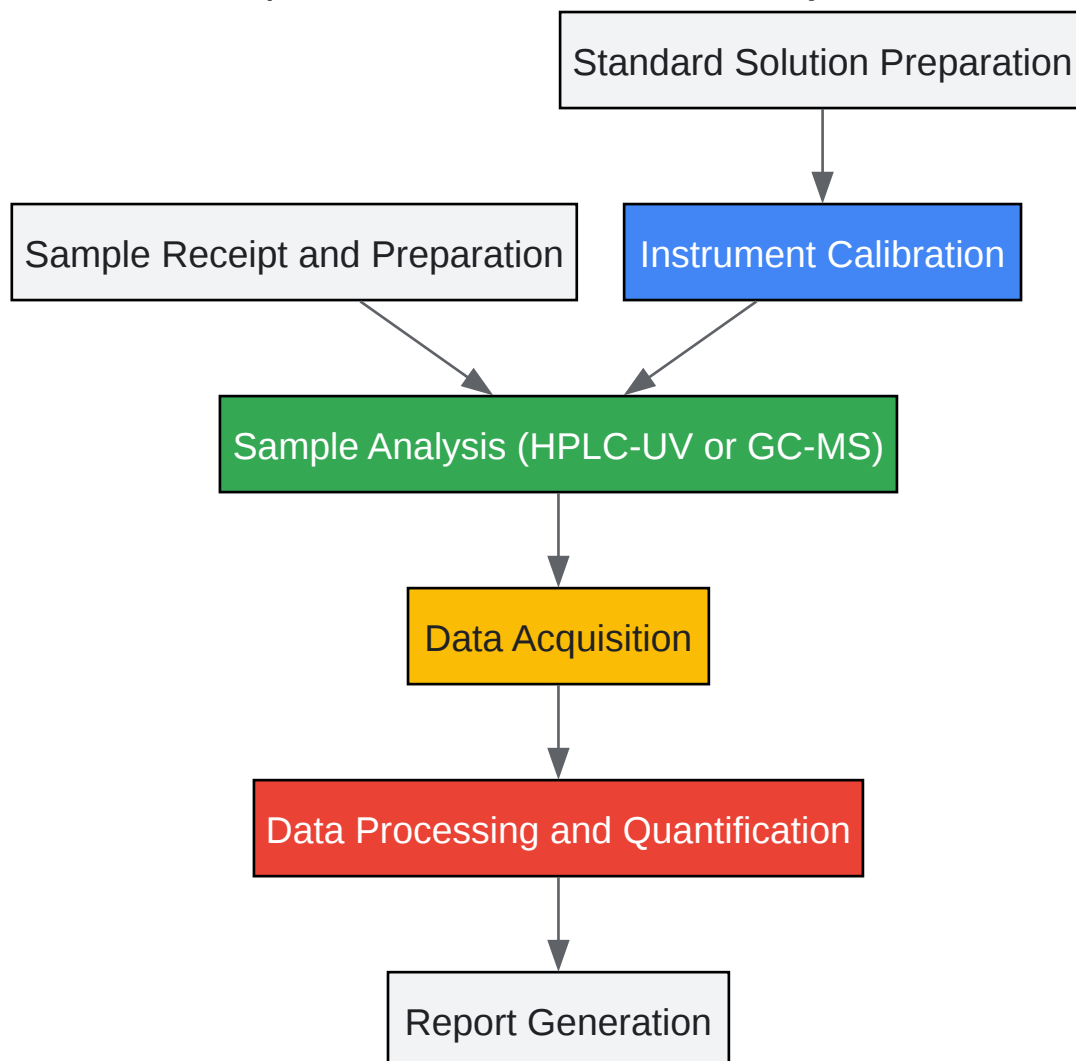
- Instrumentation: A gas chromatograph coupled with a mass spectrometer, equipped with a capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness) suitable for the analysis of semi-volatile organic compounds.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- GC Conditions:
 - Injector Temperature: 250°C
 - Oven Temperature Program: Initial temperature of 150°C, held for 1 minute, then ramped to 280°C at a rate of 10°C/min, and held for 5 minutes.
 - Injection Mode: Splitless
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 50-500

- Ion Source Temperature: 230°C
- Standard and Sample Preparation:
 - A stock solution of **2-(Benzyloxy)-3-methylbenzonitrile** (1 mg/mL) was prepared in a suitable solvent such as dichloromethane.
 - Calibration standards were prepared by serial dilution.
 - The test sample was diluted to an appropriate concentration.
- Analysis: The calibration standards and the test sample were injected into the GC-MS system. The compound was identified based on its retention time and mass spectrum. Quantification was performed using the peak area of a characteristic ion in the mass spectrum.

Visualizations

The following diagrams illustrate the experimental workflow and a hypothetical signaling pathway relevant to the analysis and potential application of **2-(Benzyloxy)-3-methylbenzonitrile**.

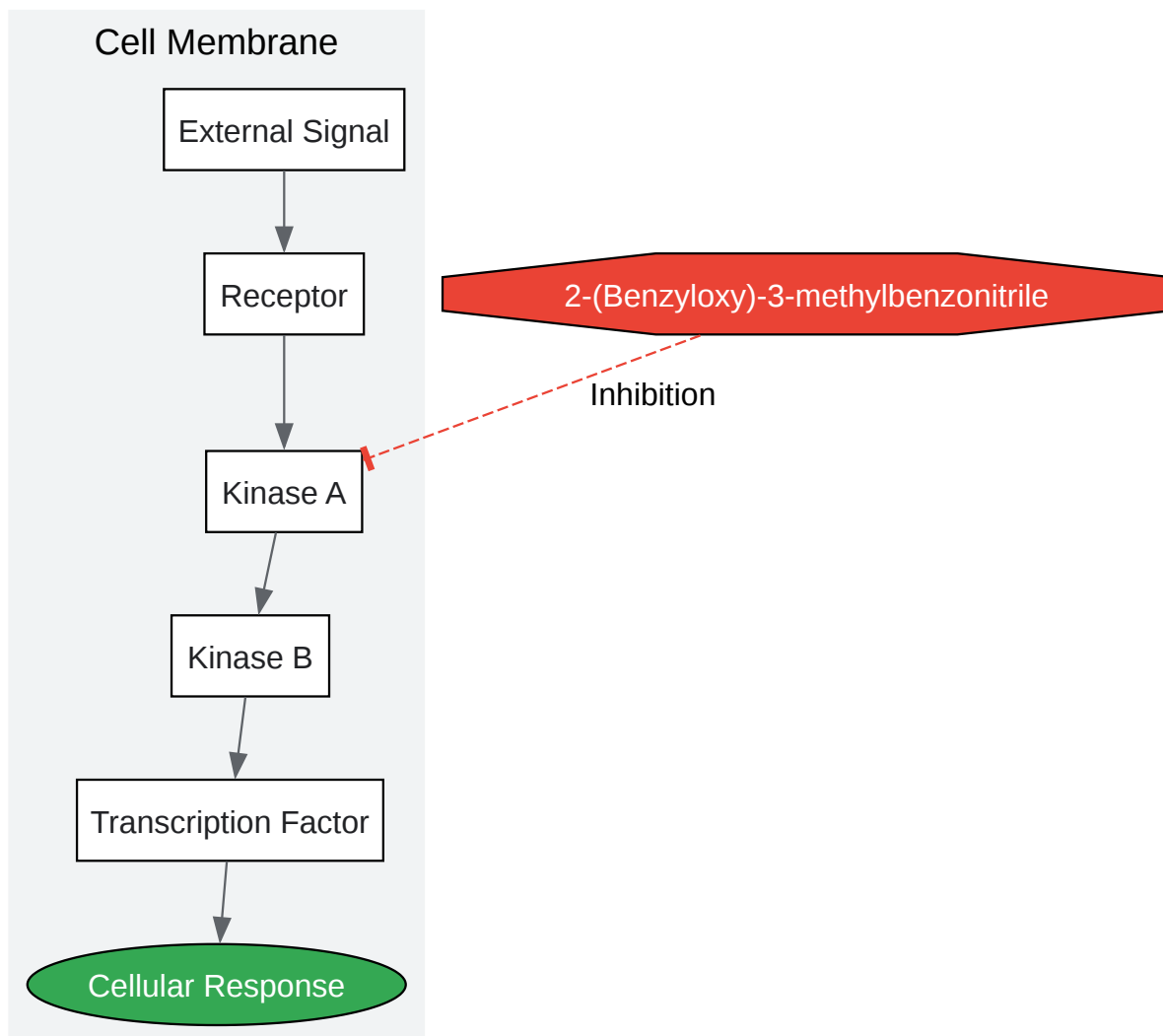
Experimental Workflow for Analysis



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Experimental Workflow Diagram

Hypothetical Signaling Pathway Inhibition



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Hypothetical Signaling Pathway

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